

Calculating the Production Cross-Section of Moscovium: Application Notes and Protocols

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Introduction

Moscovium (Mc), element 115, is a synthetic, superheavy element first synthesized in 2003 by a joint team of Russian and American scientists at the Joint Institute for Nuclear Research (JINR) in Dubna, Russia.[1][2][3] Like all superheavy elements, Moscovium is not naturally occurring and is produced in particle accelerators through nuclear fusion reactions.[2][4] Due to its extreme radioactivity and short half-life, its applications are currently limited to scientific research, offering insights into the properties of superheavy nuclei and the limits of the periodic table.[5] The production of Moscovium is a complex process with an extremely low probability, making the calculation and experimental determination of its production cross-section a critical aspect of its study. The production cross-section is a measure of the likelihood of a specific nuclear reaction occurring.

This document provides an overview of the theoretical and experimental methodologies for calculating and measuring the production cross-section of Moscovium, with a focus on the most common production reaction: the bombardment of an americium-243 target with a calcium-48 beam.

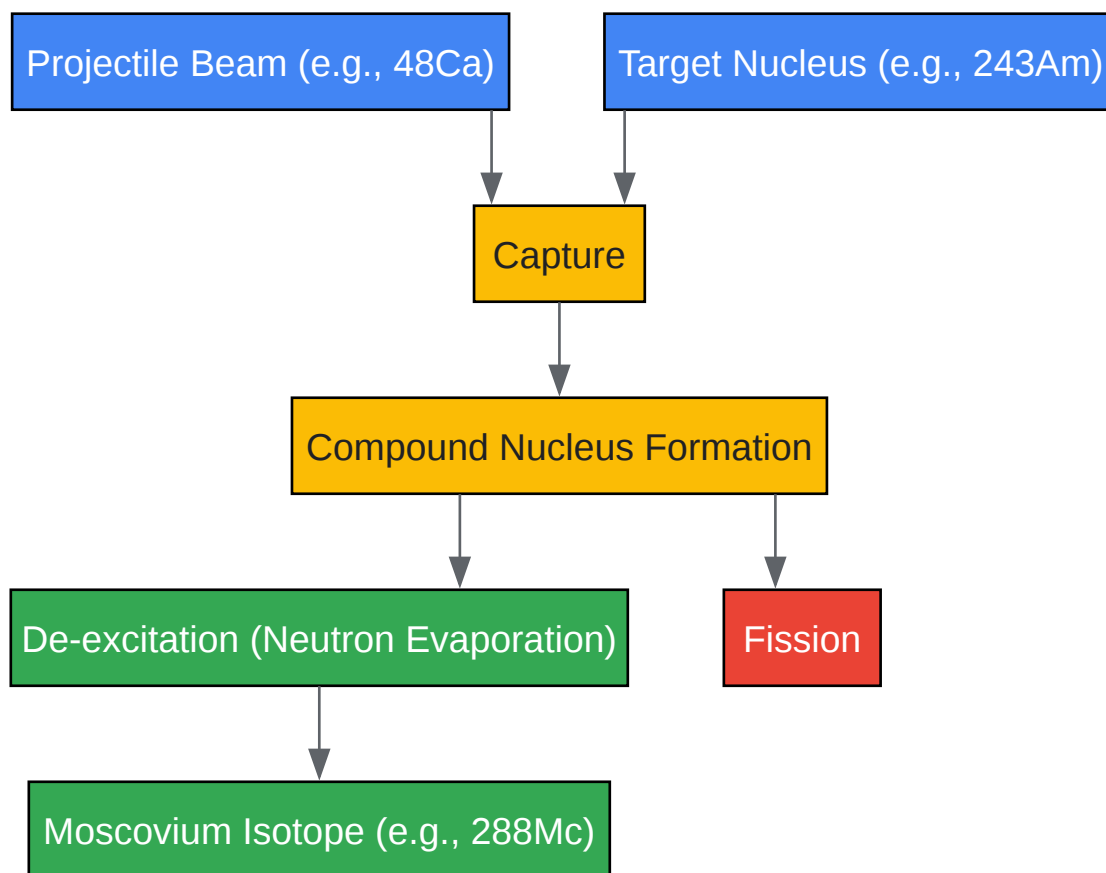
Theoretical Framework for Production Cross-Section Calculation

The production of superheavy elements like Moscovium is a multi-step process, and theoretical models are essential for predicting the optimal conditions for their synthesis. The overall production cross-section is a product of the probabilities of these steps:

- **Capture:** The projectile and target nuclei must overcome the Coulomb barrier and come into contact.
- **Fusion:** The combined system must evolve from a dinuclear configuration into a single, compound nucleus.
- **Survival:** The excited compound nucleus must de-excite by emitting neutrons and gamma rays, rather than fissioning.

Several theoretical models are employed to calculate the cross-sections of these processes, including the Fusion-by-Diffusion (FBD) model and the dinuclear system model. These models take into account various nuclear properties such as nuclear shape, potential energy surfaces, and fission barriers to estimate the probability of each step.

A simplified representation of the logical relationship for calculating the production cross-section is shown below:



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Caption: Logical workflow for the production of a Moscovium isotope.

Experimental Protocol for Moscovium Production and Cross-Section Measurement

The experimental synthesis of Moscovium is a challenging endeavor that requires highly specialized equipment and expertise. The following protocol outlines the key steps involved in the production of Moscovium via the $^{243}\text{Am}(^{48}\text{Ca}, xn)^{291-x}\text{Mc}$ reaction and the measurement of its production cross-section.

Target Preparation

The production of a suitable target is a critical first step. Americium-243 is a radioactive actinide that must be handled in specialized facilities.

- Material: High-purity ^{243}Am oxide (AmO_2).

- **Backing:** Thin titanium (Ti) foil (typically a few micrometers thick).
- **Deposition Method:** Molecular plating is a common technique used to create a uniform layer of the actinide material onto the backing foil. This method offers high deposition yields, which is crucial when working with rare and expensive isotopes.
- **Target Configuration:** The targets are often arranged on a rotating wheel to withstand the intense ion beam.

Ion Beam Acceleration

A beam of ^{48}Ca ions is produced and accelerated to a specific energy.

- **Ion Source:** An ion source generates the ^{48}Ca ions.
- **Accelerator:** A cyclotron, such as the DC280 cyclotron at the Superheavy Element Factory in Dubna, is used to accelerate the ^{48}Ca ions to energies typically in the range of 230-260 MeV.^[6] The precise beam energy is crucial for optimizing the production of specific Moscovium isotopes.

Irradiation and Nuclear Reaction

The accelerated ^{48}Ca beam is directed onto the ^{243}Am target.

- **Beam Intensity:** High beam intensities are required to maximize the number of fusion events.
- **Reaction:** The ^{48}Ca projectiles fuse with the ^{243}Am target nuclei, forming a highly excited compound nucleus of ^{291}Mc .
- **Evaporation Channels:** The excited compound nucleus de-excites by evaporating a specific number of neutrons (x), leading to the formation of different Moscovium isotopes (e.g., ^{288}Mc via the $3n$ channel, ^{287}Mc via the $4n$ channel).

Separation and Identification of Reaction Products

The newly formed Moscovium atoms must be separated from the unreacted beam particles and other reaction byproducts. This is achieved using a gas-filled recoil separator.

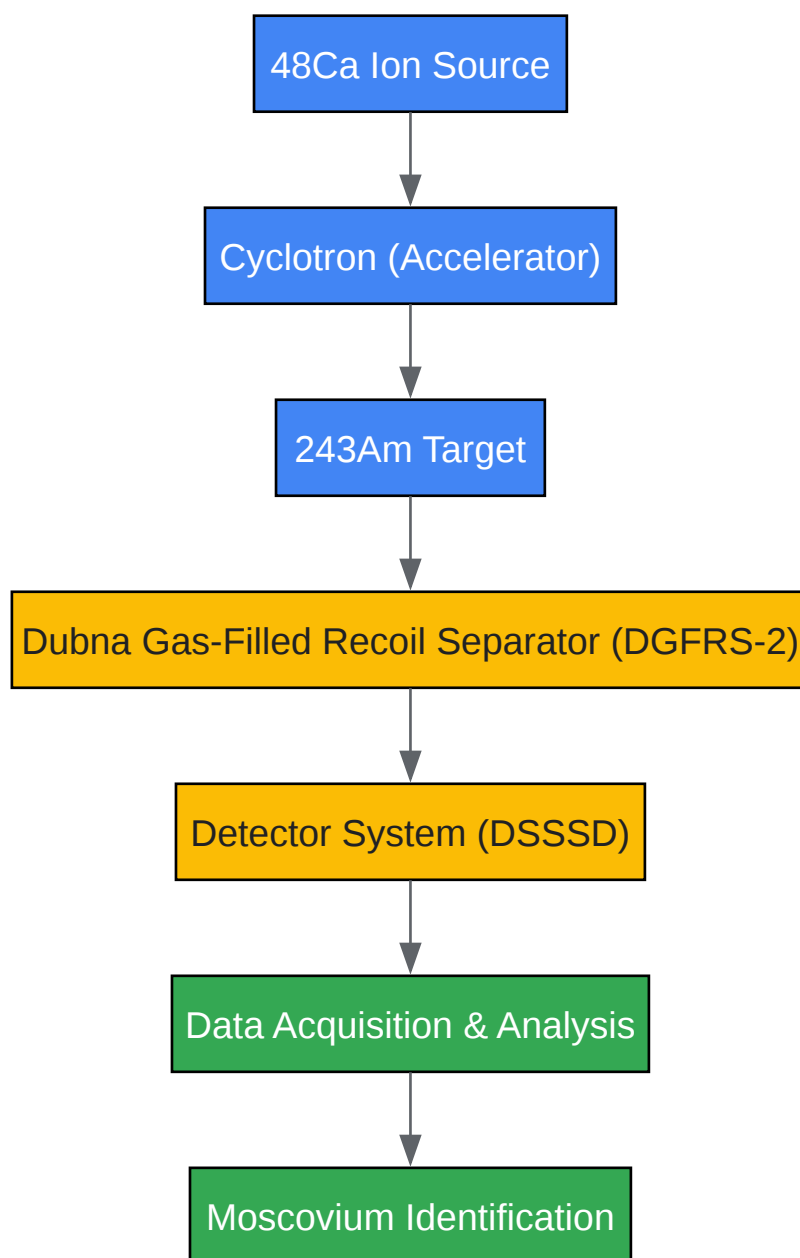
- **Dubna Gas-Filled Recoil Separator (DGFRS-2):** This is a state-of-the-art separator that utilizes magnetic fields to separate the reaction products based on their mass-to-charge ratio. The separator is filled with a low-pressure gas (e.g., hydrogen or helium), which helps to average the charge states of the recoiling ions, thereby increasing the separator's efficiency.
- **Components:** The DGFRS-2 consists of a series of quadrupole magnets for focusing the ion beam and a dipole magnet for separating the ions.

Detection and Data Analysis

The separated Moscovium atoms are implanted into a detector system where their decay is observed.

- **Detector System:** The detector system at the focal plane of the separator typically includes:
 - **Multi-wire proportional chambers:** These detectors are used to distinguish between incoming particles from the separator.
 - **Double-sided silicon strip detectors (DSSSDs):** The Moscovium atoms are implanted into these detectors. The subsequent alpha decay of the Moscovium and its daughter nuclei is measured by these detectors, providing information on the decay energy and time.
- **Decay Chain Identification:** Moscovium isotopes are identified by their characteristic alpha decay chains. For example, ^{288}Mc decays to Nihonium-284, which then decays to Roentgenium-280, and so on. By correlating the position, time, and energy of these decay events, a decay chain can be reconstructed, confirming the production of a specific Moscovium isotope.

The experimental workflow for the production and identification of Moscovium is illustrated in the following diagram:



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Caption: Experimental workflow for the synthesis and identification of Moscovium.

Cross-Section Calculation from Experimental Data

The production cross-section (σ) is calculated using the following formula:

$$\sigma = N / (I * T * t)$$

Where:

- N: Number of observed Moscovium decay chains.
- I: Beam intensity (number of projectiles per unit time).
- T: Target thickness (number of target atoms per unit area).
- t: Irradiation time.

Quantitative Data Summary

The following table summarizes the experimentally measured production cross-sections for various Moscovium isotopes from the $^{243}\text{Am} + ^{48}\text{Ca}$ reaction.

Reaction Channel (Evaporation)	Moscovium Isotope Produced	Beam Energy (MeV)	Excitation Energy (MeV)	Measured Cross-Section (pb)
2n	289Mc	~239	~33	~1
3n	288Mc	~242	~36	17.1 +6.3/-4.7[7] [8][9]
4n	287Mc	~250	~45	~1
5n	286Mc	~259	-	~0.5

Note: Cross-section values can vary between different experiments and are subject to statistical and systematic uncertainties. The value for the 3n channel represents a recent, high-statistics measurement.

Conclusion

The calculation and experimental measurement of the production cross-section of Moscovium are fundamental to advancing our understanding of superheavy elements. The synergy between theoretical modeling and sophisticated experimental techniques, such as those employed at the Superheavy Element Factory in Dubna, continues to push the boundaries of nuclear science. The protocols and data presented here provide a comprehensive overview for

researchers and scientists interested in the synthesis and study of the heaviest elements in the periodic table.

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